

Commercial Availability and Suppliers of But-3-ynal: A Technical Guide

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Compound of Interest

Compound Name: But-3-ynal

Cat. No.: B1197866

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, key suppliers, and relevant technical data for **But-3-ynal** (CAS No. 52844-23-2). Additionally, it outlines a plausible experimental protocol for its synthesis and purification, based on established chemical principles, to aid researchers in its procurement or in-house preparation.

Physicochemical Properties and Commercial Data

But-3-ynal is a versatile bifunctional molecule incorporating both a terminal alkyne and an aldehyde group, making it a valuable building block in organic synthesis.^[1] Its unique structure allows for a variety of chemical transformations, rendering it a molecule of interest in the development of complex chemical entities.^[1] The following tables summarize its key physicochemical properties and currently available commercial information.

Property	Value	Source
CAS Number	52844-23-2	[1] [2] [3] [4]
Molecular Formula	C ₄ H ₄ O	[2] [3] [4]
Molecular Weight	68.07 g/mol	[1] [2]
IUPAC Name	but-3-ynal	[2]
Synonyms	3-Butyn-1-al	[3]
Boiling Point	81.6 °C at 760 mmHg	[3]
Density	0.899 g/cm ³	[3]
Refractive Index	1.406	[3]
InChI Key	OGQNOIVDVXRWRE-UHFFFAOYSA-N	[1] [2]
Canonical SMILES	C#CCC=O	[2]

Supplier	Catalog Number	Purity	Available Quantities	Pricing
Smolecule	S563566	Not specified	Inquiry required	Inquiry required
Benchchem	B1197866	Not specified	Inquiry required	Inquiry required
Sigma-Aldrich (Enamine)	ENAH9851B832	Not specified	Inquiry required	Inquiry required

Note: The commercial availability of **But-3-ynal** appears to be primarily on an inquiry basis, suggesting it may be synthesized on demand by these suppliers. Researchers are advised to contact the suppliers directly for quotes, lead times, and detailed specifications.

Experimental Protocols

While detailed, step-by-step protocols for the synthesis of **But-3-ynal** are not readily available in the public domain from commercial suppliers, a plausible and effective method involves the oxidation of the corresponding alcohol, but-3-yn-1-ol. The following protocol is a composite

based on general principles of alcohol oxidation. For purification, a method based on the reversible reaction of aldehydes with bisulfite is described.^{[5][6][7][8][9]}

Synthesis of But-3-ynal via Oxidation of But-3-yn-1-ol

Principle: This procedure utilizes a mild oxidizing agent to convert the primary alcohol, but-3-yn-1-ol, into the corresponding aldehyde, **But-3-ynal**. Care must be taken to avoid over-oxidation to the carboxylic acid and to manage the exothermic nature of the reaction.

Materials:

- But-3-yn-1-ol (CAS: 927-74-2)
- Pyridinium chlorochromate (PCC) or other mild oxidizing agent
- Dichloromethane (DCM), anhydrous
- Silica gel
- Sodium bicarbonate solution, saturated
- Magnesium sulfate, anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator
- Chromatography column

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve but-3-yn-1-ol in anhydrous dichloromethane.

- Cool the solution in an ice bath.
- In a separate flask, prepare a slurry of pyridinium chlorochromate (PCC) in a small amount of anhydrous dichloromethane.
- Slowly add the PCC slurry to the cooled solution of but-3-yn-1-ol with vigorous stirring. Maintain the temperature below 10 °C throughout the addition.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Wash the filtrate with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator at low temperature to obtain the crude **But-3-ynal**.

Purification of But-3-ynal via Bisulfite Adduct Formation

Principle: This liquid-liquid extraction protocol is designed for the selective removal and subsequent recovery of aldehydes from a mixture.^{[5][6][7][8][9]} It relies on the formation of a water-soluble bisulfite adduct with the aldehyde, which can then be separated from non-aldehyde impurities.^{[5][6][7][8][9]} The aldehyde can be regenerated by basification.^[8]

Materials:

- Crude **But-3-ynal**
- Saturated sodium bisulfite (NaHSO_3) solution
- Water-miscible organic solvent (e.g., methanol or dimethylformamide)^[8]
- Water-immiscible organic solvent (e.g., diethyl ether or ethyl acetate)
- Sodium hydroxide solution (e.g., 1 M)

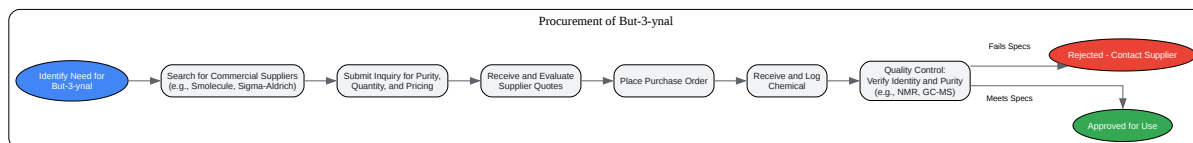
- Separatory funnel

Procedure:

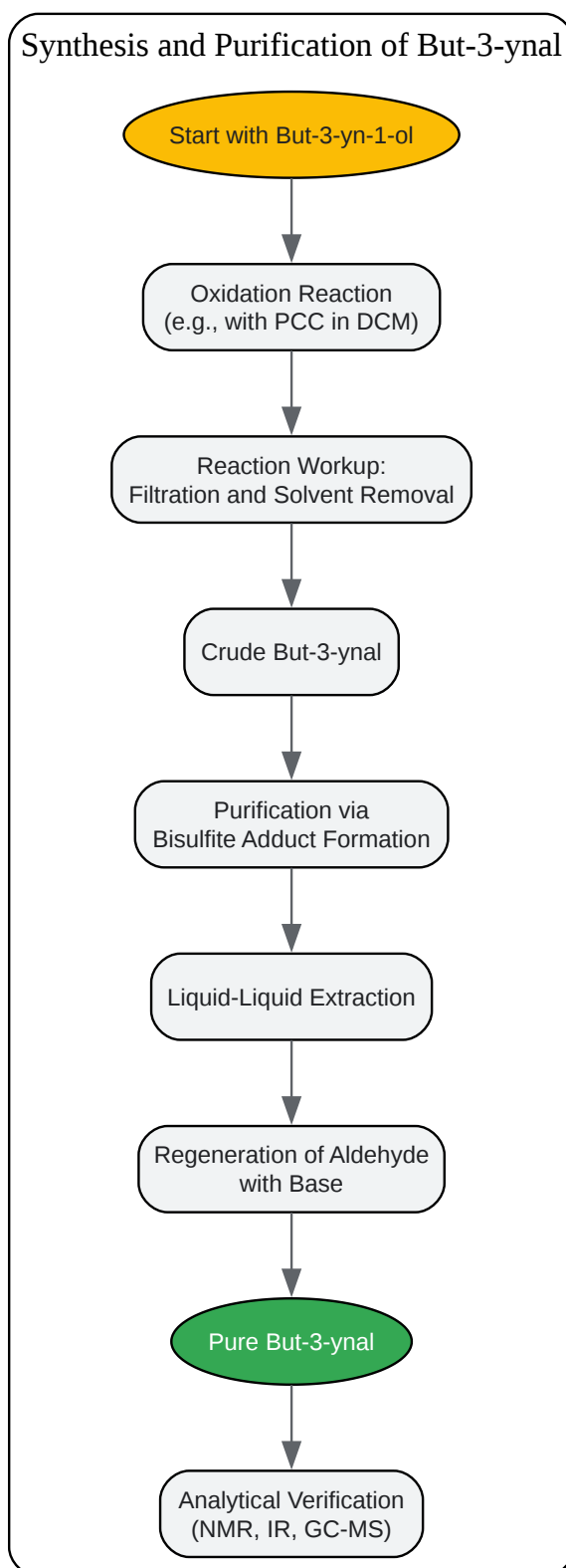
- Dissolve the crude **But-3-ynal** in a minimal amount of a water-miscible organic solvent.
- Add an equal volume of saturated sodium bisulfite solution and shake the mixture vigorously in a separatory funnel for approximately 30 seconds.[5]
- Add a water-immiscible organic solvent to the funnel and shake to extract any unreacted starting materials and non-aldehyde impurities.
- Separate the aqueous layer containing the **But-3-ynal**-bisulfite adduct.
- To regenerate the **But-3-ynal**, carefully add a sodium hydroxide solution to the aqueous layer until the solution is basic, which will reverse the adduct formation.[8]
- Extract the regenerated **But-3-ynal** with a fresh portion of the water-immiscible organic solvent.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and carefully remove the solvent under reduced pressure to yield the purified **But-3-ynal**.

Visualized Workflows and Pathways

The following diagrams, generated using Graphviz (DOT language), illustrate key logical and experimental workflows related to **But-3-ynal**.



Synthesis and Purification of But-3-ynal

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